

Application Notes: Bongkrekic Acid in Apoptosis Research

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Compound of Interest		
Compound Name:	Bongkrekic Acid	
Cat. No.:	B10769407	Get Quote

Introduction

Bongkrekic acid (BA) is a respiratory toxin produced by the bacterium Burkholderia gladioli pathovar cocovenenans.[1][2] In apoptosis research, it is a valuable pharmacological tool due to its specific mechanism of action. BA is a potent, high-affinity inhibitor of the mitochondrial Adenine Nucleotide Translocase (ANT), a protein located in the inner mitochondrial membrane. [1][2][3] ANT facilitates the exchange of adenosine diphosphate (ADP) from the cytosol for adenosine triphosphate (ATP) from the mitochondrial matrix, a process essential for cellular energy supply.[1][3] By binding to and locking ANT in a specific conformation, bongkrekic acid prevents this exchange and, critically for apoptosis research, stabilizes the mitochondrial permeability transition pore (mPTP) in its closed state.

Mechanism of Action in Apoptosis

The intrinsic pathway of apoptosis is heavily dependent on mitochondrial events. A key event is the opening of the mitochondrial permeability transition pore (mPTP), a large, non-specific channel whose components include ANT.[1] The opening of the mPTP leads to:

- Collapse of the Mitochondrial Membrane Potential (ΔΨm): The influx of solutes and water causes the inner mitochondrial membrane to lose its electrochemical gradient.
- Mitochondrial Swelling: Osmotic pressure increases within the mitochondrial matrix.



- Release of Pro-Apoptotic Factors: The rupture of the outer mitochondrial membrane releases proteins like cytochrome c and Smac/DIABLO from the intermembrane space into the cytosol.
- Apoptosome Formation and Caspase Activation: Cytochrome c in the cytosol binds to Apaf1, leading to the formation of the apoptosome and the activation of the initiator caspase-9,
 which in turn activates executioner caspases like caspase-3, culminating in apoptosis.

Bongkrekic acid's inhibitory effect on ANT prevents the conformational changes required for mPTP opening.[4][5] Therefore, in experimental models, BA can be used to block apoptosis that is dependent on mPTP activation. If pre-treatment of cells with **bongkrekic acid** prevents apoptosis induced by a specific stimulus, it strongly suggests that the stimulus acts through the mPTP-dependent mitochondrial pathway.

Quantitative Data Summary

The following tables summarize key properties of **bongkrekic acid** and its effective concentrations used in various apoptosis-related studies.

Table 1: Properties of Bongkrekic Acid

Property	Value	Source
Molecular Formula	C28H38O7	[6]
Molecular Weight	486.6 g/mol	[1][6]
Appearance	Solution in Tris buffer or solid	[6]
Solubility	Miscible with DMSO	[6]
Storage	Store at -20°C. Solutions in DMSO may be stored for up to 1 month.	[6]
Mechanism of Action	Inhibitor of Adenine Nucleotide Translocase (ANT) and mPTP opening.	[1][3][6]



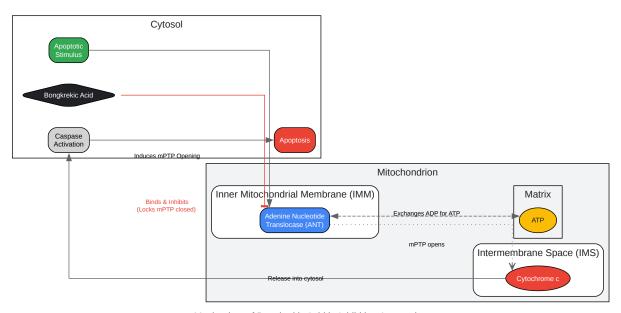
Table 2: Experimental Concentrations and Effects of Bongkrekic Acid

Cell Line <i>l</i> Model	Apoptotic Stimulus	Bongkrekic Acid Conc.	Observed Effect	Source
Mouse Lung Endothelial Cells	Palmitic Acid (0.75 mM)	25 μΜ	Attenuated palmitate-induced lipotoxicity and signs of mitochondrial damage.	[4]
HeLa and SW2 Cells	Flavopiridol (500 nM) or Camptothecin (500 nM)	50 μΜ	Pre-incubation for 1 hour prevented the loss of mitochondrial membrane potential.	[7]
LTED Cells	N/A	2.58 μM (EC50)	Stimulated formazan formation (indicative of metabolic activity changes).	[8]
MDA-MB-231 Cells	N/A	34.14 μM (EC ₅₀)	Stimulated formazan formation.	[8]
Platelets	Collagen & Thrombin	Dose-dependent	Inhibited the production of "coated-platelets," a process linked to mPTP formation.	[9]



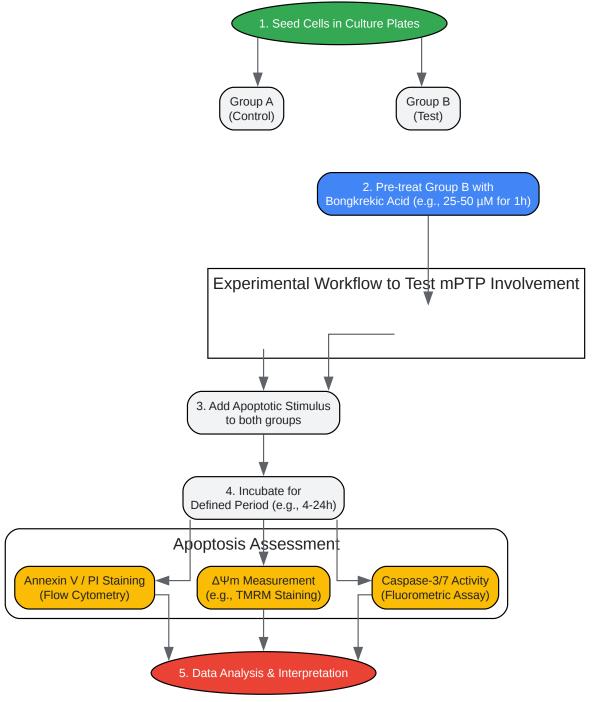
Mandatory Visualizations





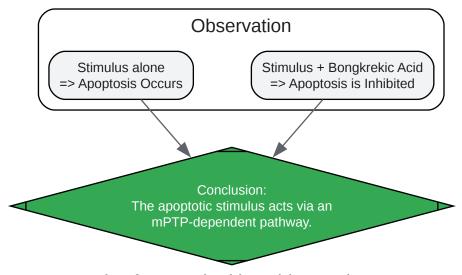
Mechanism of Bongkrekic Acid in Inhibiting Apoptosis





Experimental Workflow to Test mPTP Involvement





Logic of a Bongkrekic Acid Experiment

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